

Essential Safety and Operational Guide for 2-Hydroxy-2-methylpropiophenone-d5

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Compound of Interest		
Compound Name:	2-Hydroxy-2- methylpropiophenone-d5	
Cat. No.:	B15599558	Get Quote

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxy-2-methylpropiophenone-d5**. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure laboratory safety and minimize risk.

Chemical Identification and Hazards:

- Synonyms: 2-Benzoyl-2-propanol-d5, Darocur 1173-d5, Irgacure 1173-d5[1][2]
- Hazard Summary: 2-Hydroxy-2-methylpropiophenone is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[3][4]. It is also toxic and harmful to aquatic life with long-lasting effects[2][5].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling this compound. The specific type of equipment should be selected based on the concentration and amount of the substance being used at the workplace[1].



Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields. A face shield may be necessary for splash hazards.	NIOSH (US) or EN 166 (EU) approved[1][2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A complete suit or lab coat protecting against chemicals should be worn.	EU Directive 89/686/EEC and the standard EN 374[2]
Respiratory Protection	A full-face respirator with multi- purpose combination (US) or type ABEK (EN 14387) respirator cartridges is required if vapor or mist is generated. If a respirator is the sole means of protection, a full-face supplied air respirator should be used.	NIOSH (US) or CEN (EU) approved[1][6]
Footwear	Closed-toe shoes must be worn to prevent foot injuries from spills or falling objects.	

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[3]
- Mechanical exhaust is required.[6]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[3]

Safe Handling Practices:



- Avoid contact with skin and eyes.[1][3]
- Avoid inhaling vapor or mist.[1]
- Do not eat, drink, or smoke when using this product.[1][3]
- Wash hands thoroughly after handling.[1][5]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.
- The product is light-sensitive and should be stored accordingly.

Emergency Procedures and First Aid

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1][5]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[1][5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]

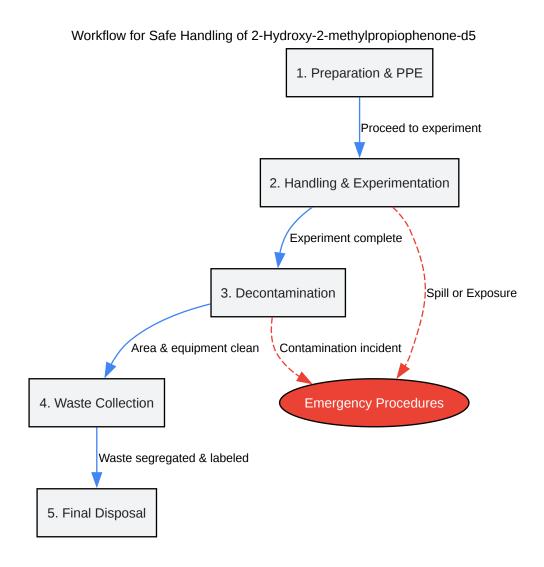
Disposal Plan

- Waste from Residues: Waste material must be disposed of in accordance with national and local regulations.[5] Contact a licensed professional waste disposal service to dispose of this material.[6]
- Contaminated Packaging: Handle uncleaned containers like the product itself.[5] Do not mix with other waste.[5]



• Disposal Method: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[6] Offer surplus and non-recyclable solutions to a licensed disposal company.[1]

Experimental Workflow for Safe Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **2-Hydroxy-2-methylpropiophenone-d5**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Hydroxy-2-methylpropiophenone-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599558#personal-protective-equipment-for-handling-2-hydroxy-2-methylpropiophenone-d5]

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